

# 3-Methoxybutanal (CAS 5281-76-5): A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 3-Methoxybutanal

Cat. No.: B3384146

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This technical guide provides an in-depth overview of **3-Methoxybutanal** (CAS 5281-76-5), a valuable organic compound with applications in chemical synthesis. This document consolidates key information on its chemical and physical properties, synthesis, reactivity, and safety protocols, presented in a format tailored for scientific and research applications.

## Chemical and Physical Properties

**3-Methoxybutanal**, also known as 3-methoxybutyraldehyde, is a colorless liquid.<sup>[1]</sup> Its fundamental properties are summarized in the tables below, compiled from various chemical databases and supplier information.

## General Properties

Property	Value	Source(s)
CAS Number	5281-76-5	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C5H10O2	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Molecular Weight	102.13 g/mol	<a href="#">[4]</a> <a href="#">[5]</a>
IUPAC Name	3-methoxybutanal	<a href="#">[4]</a>
Synonyms	3-Methoxybutyraldehyde, Butanal, 3-methoxy-	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a>
Canonical SMILES	<chem>CC(CC=O)OC</chem>	<a href="#">[6]</a>
InChI Key	VVXNMKJDQVBOLT- UHFFFAOYSA-N	<a href="#">[2]</a> <a href="#">[3]</a>

## Physical Properties

Property	Value	Conditions	Source(s)
Boiling Point	127.8 °C	at 760 mmHg	<a href="#">[1]</a> <a href="#">[6]</a>
63-65 °C	at 75 Torr	<a href="#">[2]</a>	
Density	0.887 g/cm <sup>3</sup>	<a href="#">[1]</a>	
0.938 g/cm <sup>3</sup>	at 15.5 °C	<a href="#">[2]</a>	
Flash Point	26.2 °C	<a href="#">[1]</a> <a href="#">[6]</a>	
Refractive Index	1.386	<a href="#">[1]</a>	
Vapor Pressure	11 mmHg	at 25 °C	<a href="#">[6]</a>

## Calculated Properties

Property	Value	Unit	Source(s)
LogP	0.61030	[6][7]	
Hydrogen Bond Donor Count	0	[6]	
Hydrogen Bond Acceptor Count	2	[6]	
Rotatable Bond Count	3	[6]	
Exact Mass	102.068079557	[6]	
Complexity	52	[6]	

## Synthesis

The primary synthesis route for **3-Methoxybutanal** involves the Michael addition of methanol to crotonaldehyde in an alkaline solution.[8][9][10] This reaction is typically followed by neutralization.

## Experimental Protocol: Synthesis of 3-Methoxybutanal

The following is a generalized experimental protocol based on patent literature.[8][9]

Materials:

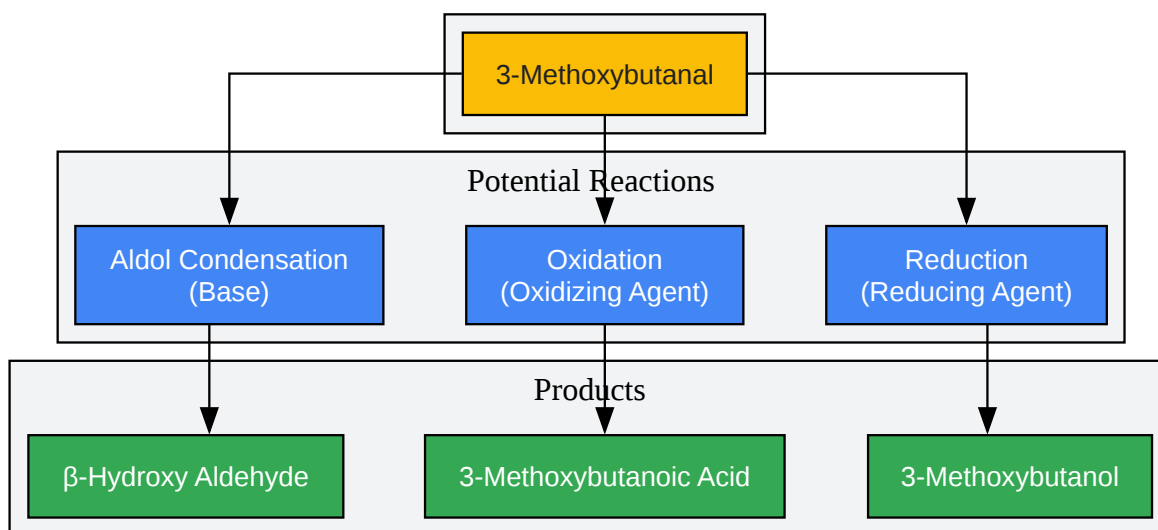
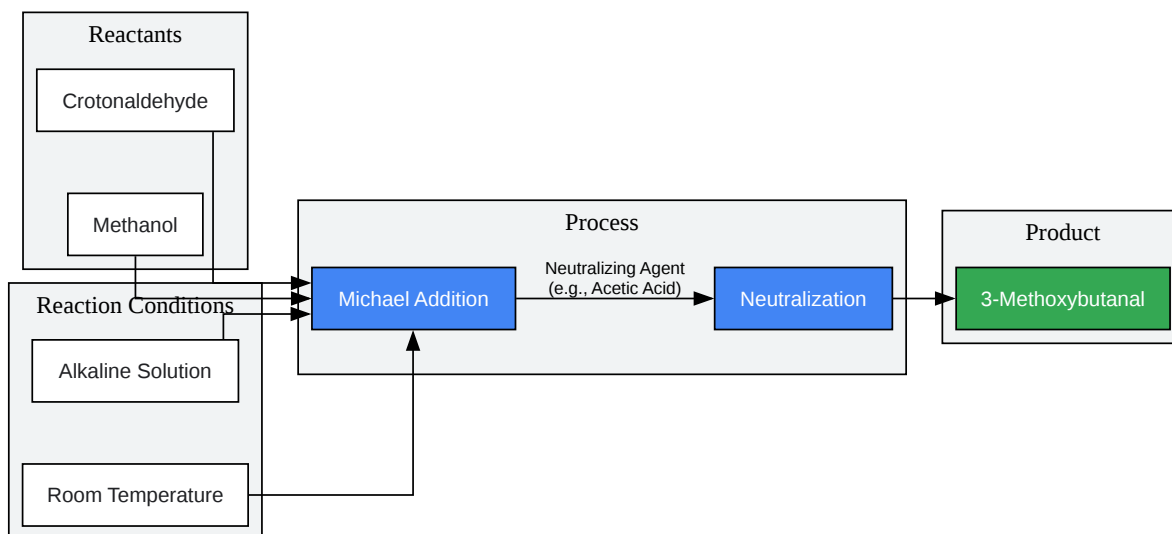
- Crotonaldehyde
- Methanol
- Alkaline catalyst (e.g., sodium hydroxide solution)
- Acid for neutralization (e.g., acetic acid)

Procedure:

- In a reaction vessel, crotonaldehyde is reacted with methanol in the presence of an alkaline solution.

- This reaction is exothermic and is generally carried out at room temperature under atmospheric pressure, with cooling to manage the heat of reaction.[8]
- Upon completion of the reaction, the resulting mixture is neutralized with an acid, such as acetic acid.[8][9]
- The product, **3-Methoxybutanal**, can then be purified from the reaction mixture.

Note: For subsequent synthesis of 3-methoxybutanol, the neutralized mixture is hydrogenated in the presence of a catalyst.[8][9]





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